

Application Notes & Protocols for the Analysis of Methoxyfenozide in Environmental Samples

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Compound of Interest

Compound Name: Methoxyfenozide-d9

CAS No.: 2469014-53-5

Cat. No.: B15555728

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Introduction

Methoxyfenozide is a diacylhydrazine insecticide that acts as an ecdysone agonist, disrupting the molting process in insects. Its use in agriculture necessitates reliable and sensitive analytical methods to monitor its presence and persistence in soil and water, ensuring environmental safety and regulatory compliance. These application notes provide detailed protocols for the determination of methoxyfenozide in soil and water samples using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The methods described are intended for use by researchers, scientists, and professionals in drug development and environmental monitoring.

Method 1: Analysis of Methoxyfenozide in Soil and Water by HPLC-UV

This method provides a cost-effective and robust approach for the quantification of methoxyfenozide in environmental matrices.

Experimental Protocols

1. Sample Preparation

- Water Samples:
 - Acidify 10 mL of the water sample with 1.0 mL of 0.1N hydrochloric acid.
 - Proceed to the Solid Phase Extraction (SPE) cleanup.
- Soil Samples:
 - Weigh 5.0 g of homogenized soil into a 50 mL polypropylene centrifuge tube.
 - Add 20 mL of a 90:10 (v/v) methanol:0.1N hydrochloric acid extraction solution.
 - Vortex for 10 seconds and then shake on a flat-bed shaker for at least 30 minutes.
 - Centrifuge the sample for 5 minutes at approximately 2000 rpm.
 - Decant the supernatant into a separate container.
 - Repeat the extraction with another 15 mL of the extraction solution.
 - Combine the extracts and adjust the final volume to 40.0 mL with the extraction solution.
 - Take a 1.0 mL aliquot of the extract and dilute it with 2.0 mL of water before proceeding to SPE cleanup.

2. Solid Phase Extraction (SPE) Cleanup

- Condition a Strata-X polymeric sorbent reversed-phase SPE cartridge (e.g., 30 mg, 1 mL) by passing 1 mL of methanol followed by 1 mL of water.
- Load the prepared sample extract onto the SPE cartridge at a flow rate of approximately 1 mL/min.
- Wash the cartridge with 1.0 mL of a 60:40:0.1 (v:v:v) water:methanol:formic acid solution.

- Dry the cartridge under vacuum.
- Elute the methoxyfenozide with two 75 µL aliquots of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in 1.0 mL of the mobile phase.

3. HPLC-UV Instrumental Analysis

- HPLC System: An HPLC system equipped with a UV detector.
- Column: Phenomenex Luna 5 µm C18(2) 100A (250 x 4.6 mm) or equivalent.[\[1\]](#)
- Mobile Phase: Acetonitrile and water (75:25 v/v).[\[1\]](#)
- Flow Rate: 1.5 mL/min.[\[1\]](#)
- Injection Volume: 1 µL.[\[1\]](#)
- UV Wavelength: 220 nm.[\[1\]](#)
- Retention Time: Approximately 3.4 minutes.

Quantitative Data Summary

Parameter	Water	Soil	Reference
Recovery (%)	83.5 - 110.3	98.1 - 102.8	
LOD (ppm)	0.004	0.008	
LOQ (ppm)	0.012	0.024	

Method 2: Analysis of Methoxyfenozide in Soil and Water by LC-MS/MS

This method offers higher sensitivity and selectivity, making it suitable for trace-level detection and confirmation of methoxyfenozide.

Experimental Protocols

1. Sample Preparation (QuEChERS Method for Soil)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach is a streamlined extraction and cleanup method for pesticide residue analysis in complex matrices like soil.

- Weigh 15.0 g of homogenized soil into a 50 mL polypropylene centrifuge tube.
- Add 15 mL of a saturated calcium hydroxide solution (pH 12.3) and 15 mL of acetonitrile.
- Add 6.0 g of anhydrous magnesium sulfate and 1.5 g of sodium chloride.
- Shake vigorously for 1 minute.
- Centrifuge at 3700 rpm for 7 minutes.
- Take an aliquot of the acetonitrile (upper) layer for LC-MS/MS analysis. The extract can be further cleaned up using dispersive SPE (dSPE) if necessary.

2. Sample Preparation (SPE for Water)

- Use the same SPE procedure as described in Method 1 for water samples.
- Reconstitute the final dried extract in a mobile phase-compatible solvent.

3. LC-MS/MS Instrumental Analysis

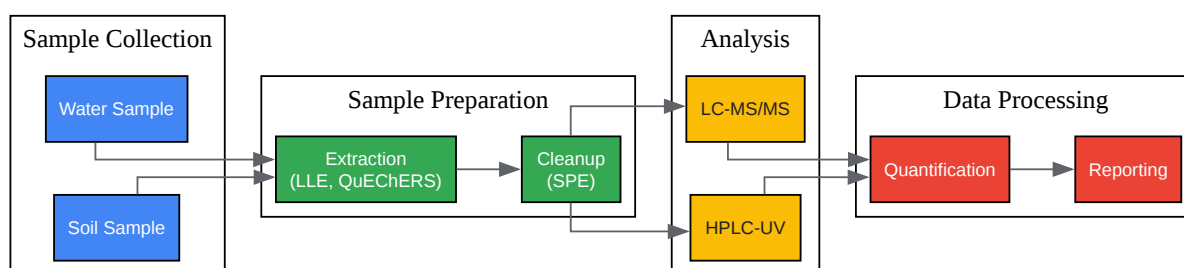
- LC-MS/MS System: An LC system coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Column: Ascentis Express C18 (2.1 x 50 mm, 2.7 μ m) or Gemini C18 110A (2.00 x 50 mm, 5 μ m).
- Mobile Phase: Gradient elution with (A) water containing 0.1% formic acid and (B) acetonitrile.
 - A typical gradient could be: 70:30 (A:B) held for 1 min, ramp to 10:90 over 7 min, hold for 1 min, and return to initial conditions.

- Flow Rate: 0.2 - 0.4 mL/min.
- Injection Volume: 15 µL.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Monitored Transitions (MRM):
 - Quantification: m/z 369.2 → 313.3
 - Confirmation: m/z 369.2 → 149.1

Quantitative Data Summary

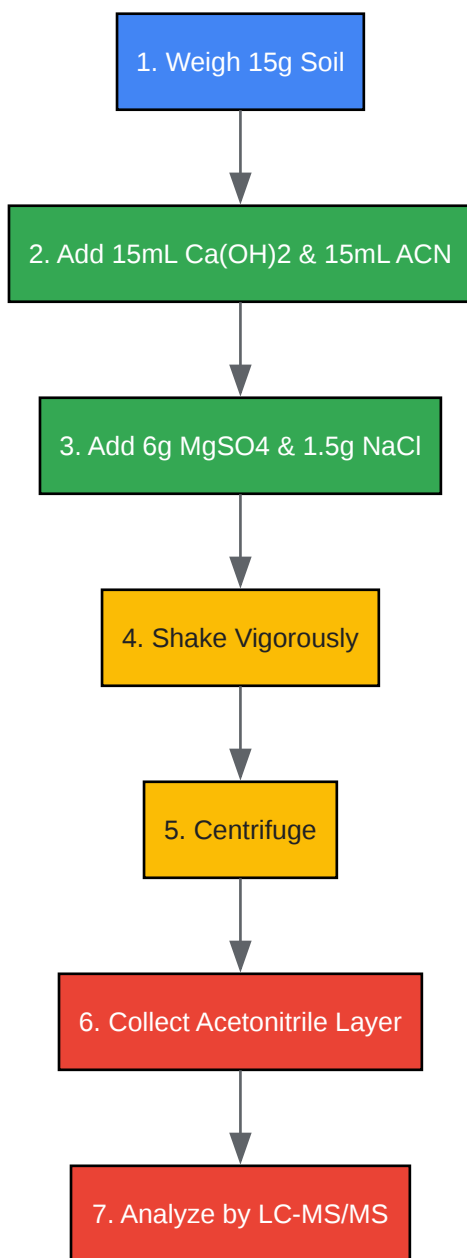
Parameter	Water	Soil	Reference
Recovery (%)	71 - 91	70 - 120	
LOD (µg/L or µg/kg)	0.015 µg/L	7.0 µg/kg	
LOQ (µg/L or µg/kg)	0.05 µg/L	13 µg/kg	

Visualizations



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Caption: General workflow for Methoxyfenozide analysis.



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Caption: QuEChERS workflow for soil samples.

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References

- 1. ppqs.gov.in [ppqs.gov.in]
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